

Potential Candidates for "CI-39"

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Compound of Interest

Compound Name: CI-39

Cat. No.: B15073255

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Initial research has identified the following substances associated with similar identifiers. Each possesses a unique Chemical Abstracts Service (CAS) number and International Union of Pure and Applied Chemistry (IUPAC) name.

C.I. Name	CAS Number	IUPAC Name
C.I. Pigment Brown 39	71750-83-9	Not clearly defined; it is an inorganic pigment, a reaction product of high-temperature calcination of zinc oxide, manganese (II) oxide, and chromium (III) oxide.[1]
C.I. Reactive Yellow 39	12226-61-8	Disodium 5-amino-2-[(E)-2-(4-amino-2-sulfonatophenyl)ethenyl]-3-(2,5-dichlorophenyl)naphthalene-1-sulfonate (a possible IUPAC name based on its structure)[2]
C.I. Basic Yellow 39	12221-85-1	Not readily available in the initial search results.
C.I. Basic Red 39	12221-63-5	3-[(2Z)-2-[(E)-[1-methyl-2-(4-methylphenyl)indol-1-ium-3-ylidene]hydrazinylidene]-1,3-benzothiazol-3-yl]propanamide chloride[3]

Additionally, the dissociative anesthetic Phencyclidine (PCP) is sometimes referred to by the similar identifier **CI-395**. Its CAS number is 77-10-1 and its IUPAC name is 1-(1-phenylcyclohexyl)piperidine.[4]

To proceed with the creation of a detailed technical guide, please specify which of these compounds is the subject of your request. Once the correct compound is identified, a comprehensive report including its signaling pathways, experimental protocols, and relevant data, along with the required visualizations, can be compiled.

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References

- 1. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 2. worlddyevaryety.com [worlddyevaryety.com]
- 3. C.I. BASIC RED 39 (CAS No. 12221-63-5) Suppliers @ ChemicalRegister.com [chemicalregister.com]
- 4. Phencyclidine - Wikipedia [en.wikipedia.org]
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